

Application Notes and Protocols for Imaging with Rizedisben Fluorescence

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For Researchers, Scientists, and Drug Development Professionals

Introduction to Rizedisben

Rizedisben is a novel, small-molecule fluorophore with a specific affinity for myelin, the lipid-rich sheath that insulates nerve fibers.[1][2] This property makes it an invaluable tool for the visualization of nerve structures in both preclinical research and clinical settings. **Rizedisben** is excited by blue light and emits a fluorescent signal in the blue spectrum, enabling clear demarcation of nerves from surrounding tissues.[1][3][4] Its rapid onset of action and durable fluorescence make it particularly well-suited for real-time, fluorescence-guided surgery and in vivo imaging applications.[1][5]

Mechanism of Action: **Rizedisben** selectively binds to the myelin sheath of nerves. Upon excitation with blue light, it emits a fluorescent signal that can be captured by compatible imaging systems. This direct labeling of myelin allows for high-contrast imaging of peripheral nerves.

Quantitative Data Summary

The following table summarizes the key optical properties of **Rizedisben**.



Property	Value	Reference
Excitation Spectrum	370 - 425 nm (Blue Light)	[3][4][6]
Emission Spectrum	Blue Spectrum	[1][7]
Onset of Fluorescence	< 15 minutes	[1][5]
Duration of Fluorescence	> 3.5 hours	[1][5]

Compatible Imaging Systems

A variety of commercially available imaging systems are compatible with **Rizedisben** fluorescence. The key requirements are an excitation source capable of delivering light in the 370-425 nm range and a detection system with appropriate filters to capture the blue emission.

In Vitro Imaging Systems (Fluorescence Microscopes)



Manufacturer	Model	Excitation Options	Emission Filter Options	Key Features
Keyence	BZ-X800 Series	360/40 nm, 470/40 nm	460/50 nm, 525/50 nm	All-in-one design, integrated darkroom, advanced image analysis software.
Bio-Rad	ZOE Fluorescent Cell Imager	Blue Channel (Excitation: 355/40 nm)	Blue Channel (Emission: 433/36 nm)	Intuitive touchscreen interface, compact footprint, suitable for routine cell culture.[6]
Leica Microsystems	THUNDER Imager	LED illumination with customizable filter cubes	Customizable filter cubes for specific emission wavelengths	Computational clearing for high-resolution imaging of thick specimens.
Evident Scientific (Olympus)	IXplore™ Series	Wide range of LED and laser options	Customizable filter sets (e.g., U-FUNA: Ex 360-370 nm, Em 420-460 nm)	Modular design, suitable for a wide range of live-cell imaging applications.[8]
AmScope	T670 Series	Blue-band LED		Trinocular design for camera attachment, suitable for educational and basic research labs.[1]

In Vivo Imaging Systems



Manufacturer	Model	Excitation Options	Emission Filter Options	Key Features
PerkinElmer (Revvity)	IVIS® Spectrum Series	28 filters spanning 430 – 850 nm	7 filters spanning 520 - 845 nm	High-sensitivity 2D and 3D imaging, spectral unmixing capabilities.[3][9]
Spectral Instruments Imaging	Lago, Ami HT, Kino	Up to 14 LEDs (360 - 805 nm)	Customizable filter sets	High-throughput imaging of up to 10 mice simultaneously.
Vieworks	Visque InVivo ART and InVivo Smart-LF	LED-based excitation	Customizable filter sets	High-resolution imaging with options for X-ray and bioluminescence.
Berthold Technologies	NightOWL II LB 983	LED-based illumination	Customizable filter sets	Motor-driven camera for versatile imaging applications.
INDEC BioSystems	FluorVivo	Blue light excitation (410- 440 nm)		Designed for live-cell and small animal imaging.[10]

Experimental Protocols

Protocol 1: In Vitro Staining and Imaging of Myelinated Cells

This protocol describes the staining of cultured dorsal root ganglion (DRG) neurons or other myelin-producing cell cultures with **Rizedisben** for fluorescence microscopy.

Materials:



- Rizedisben (stock solution in DMSO)
- Cultured myelinated cells (e.g., DRG neurons co-cultured with Schwann cells)
- Cell culture medium
- Phosphate-buffered saline (PBS)
- Fluorescence microscope with appropriate filter sets (e.g., DAPI or custom blue channel)

Procedure:

- Prepare Rizedisben Staining Solution: Dilute the Rizedisben stock solution in pre-warmed cell culture medium to the desired final concentration. The optimal concentration should be determined empirically but can start in the low micromolar range.
- Cell Staining:
 - Remove the culture medium from the cells.
 - Gently wash the cells once with warm PBS.
 - Add the Rizedisben staining solution to the cells, ensuring complete coverage.
 - Incubate the cells for 15-30 minutes at 37°C in a humidified incubator.
- Wash:
 - Remove the staining solution.
 - Wash the cells three times with warm PBS to remove unbound Rizedisben.
- Imaging:
 - Add fresh, pre-warmed cell culture medium or PBS to the cells.
 - Place the culture dish on the stage of a fluorescence microscope.



- Use an excitation wavelength between 370-425 nm and an appropriate emission filter for blue fluorescence to visualize the stained myelin sheaths.
- Acquire images using a suitable camera and software.

Protocol 2: In Vivo Imaging of Peripheral Nerves in a Mouse Model

This protocol outlines the procedure for systemic administration of **Rizedisben** and subsequent in vivo imaging of peripheral nerves in a mouse model.

Materials:

- Rizedisben (formulated for intravenous injection)
- Anesthetic (e.g., isoflurane)
- Small animal in vivo imaging system with blue light excitation and appropriate emission filters.
- Animal preparation tools (e.g., clippers, warming pad)

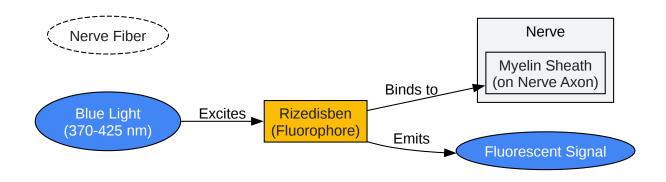
Procedure:

- Animal Preparation:
 - Anesthetize the mouse using isoflurane or another appropriate anesthetic.
 - Shave the fur from the area of interest to minimize light scattering and absorption.
 - Position the animal on the imaging stage, ensuring it remains warm throughout the procedure.
- Rizedisben Administration:
 - Administer Rizedisben via intravenous (tail vein) injection. The optimal dose should be determined based on the specific animal model and imaging system, with a starting point guided by preclinical studies.



- Imaging:
 - Wait for the appropriate uptake time (typically 15-30 minutes).
 - Place the animal in the in vivo imaging system.
 - Set the excitation source to a wavelength between 370-425 nm.
 - Select an emission filter suitable for capturing blue fluorescence.
 - Acquire images or real-time video of the region of interest.
 - Monitor the animal's vital signs throughout the imaging session.
- · Post-Imaging Care:
 - Allow the animal to recover from anesthesia in a warm, clean cage.
 - Monitor the animal for any adverse effects.

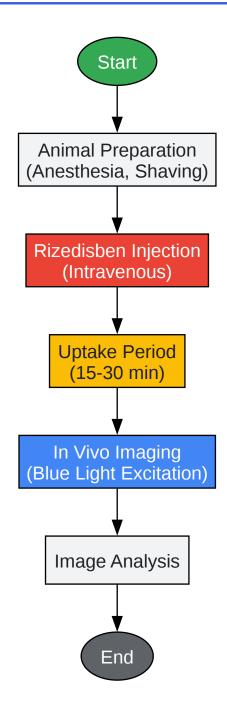
Visualizations



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Caption: Mechanism of **Rizedisben** fluorescence.





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Caption: General experimental workflow for in vivo imaging with Rizedisben.

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